

Personal protective equipment for handling EC144

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Compound of Interest

Compound Name: EC144

Cat. No.: B1671070

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Essential Safety and Handling Guide for EC144

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety and logistical information for the proper handling and disposal of **EC144**, a potent inhibitor of the heat shock protein 90 (HSP90). Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment.

EC144, with the chemical name 5-[2-Amino-4-chloro-7-[(4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]-7H-pyrrolo[2,3-d]pyrimidin-5-yl]-2-methyl-4-pentyn-2-ol, is a small molecule used in laboratory research.^[1] Due to its potent biological activity, it should be handled with the utmost care, treating it as a potentially hazardous substance.

Personal Protective Equipment (PPE)

The primary defense against exposure to potent compounds like **EC144** is the consistent and correct use of appropriate personal protective equipment. The following table summarizes the recommended PPE for handling **EC144**, based on guidelines for similar hazardous compounds.^{[1][2][3][4]}

| PPE Component | Specification | Purpose |
|------------------------|--|--|
| Hand Protection | Double-gloving with chemotherapy-rated nitrile gloves (ASTM D6978 compliant).[1][2] | Prevents skin contact and absorption. |
| Eye Protection | ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[1][2] | Protects eyes from airborne particles and splashes. |
| Face Protection | A full-face shield should be worn in addition to goggles when there is a significant risk of splashes.[1][2] | Provides a barrier against splashes to the entire face. |
| Body Protection | A disposable, solid-front, back-closing laboratory coat made of a low-permeability fabric.[2] | Minimizes skin exposure from spills or aerosolized powder. |
| Respiratory Protection | A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder.[1][2] | Prevents inhalation of the powdered compound, a primary route of exposure. |
| Foot Protection | Closed-toe shoes that fully cover the feet. Shoe covers may be required in designated handling areas.[2] | Protects feet from spills and prevents tracking of contaminants outside the lab. |

Operational and Disposal Plans

A systematic workflow is crucial for safely managing **EC144** from receipt to disposal. All handling of solid **EC144** and preparation of stock solutions should be conducted within a certified chemical fume hood or other appropriate containment enclosure.

- Donning PPE: Before handling the compound, put on all required personal protective equipment as detailed in the table above.

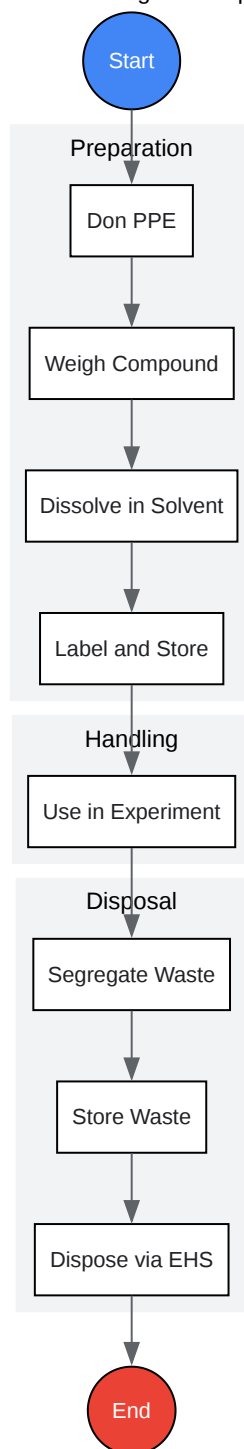
- **Weighing:** Carefully weigh the desired amount of **EC144** powder inside a chemical fume hood to minimize inhalation risk. Use dedicated weighing paper and utensils.
- **Dissolving:** In the fume hood, add the appropriate solvent (e.g., DMSO, as **EC144** is soluble to 100 mM in DMSO) to the powder to create a stock solution of a known concentration.^[1]
- **Labeling and Storage:** Clearly label the container with the compound name, concentration, date, and your initials. Store the stock solution at the recommended temperature, typically -20°C, to maintain stability.^[1]

All materials that have come into contact with **EC144**, including pipette tips, tubes, gloves, and excess solutions, should be considered hazardous chemical waste.^[1]

- **Waste Segregation:** Do not mix **EC144** waste with other waste streams. Collect it in a designated, sealed, and clearly labeled hazardous waste container.
- **Container Management:** Ensure the hazardous waste container is kept closed when not in use and is stored in a secondary container to prevent spills.
- **Institutional Guidelines:** Follow all local and institutional regulations for the disposal of hazardous chemical waste.^{[5][6][7]}

Workflow for Safe Handling and Disposal of EC144

Workflow for Safe Handling and Disposal of EC144



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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **EC144**.

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